

N-Methoxy-N-methylnicotinamide-13C6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Methoxy-N-methylnicotinamide-13C6*

Cat. No.: *B15597684*

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For researchers, scientists, and drug development professionals, **N-Methoxy-N-methylnicotinamide-13C6** serves as a valuable, isotopically labeled building block and analytical tool. This guide provides an in-depth overview of its commercial availability, potential applications, and relevant experimental considerations.

This stable isotope-labeled compound is a derivative of nicotinamide, a form of vitamin B3, and incorporates six carbon-13 atoms in its nicotinamide ring. This isotopic labeling makes it particularly useful as an internal standard in quantitative mass spectrometry-based studies, for tracer experiments in metabolic research, and as a precursor for the synthesis of more complex labeled molecules in drug discovery and development.

Commercial Availability and Specifications

N-Methoxy-N-methylnicotinamide-13C6 is available from specialized chemical suppliers. While specific details can vary between batches and suppliers, the following table summarizes typical product specifications. Researchers are advised to request a lot-specific Certificate of Analysis (CoA) for precise data.

Parameter	Typical Specification
Chemical Formula	$C_2^{13}C_6H_{10}N_2O_2$
Molecular Weight	~172.18 g/mol (reflecting the ^{13}C enrichment)
CAS Number	Not consistently available; inquire with supplier
Purity	≥97% (often determined by HPLC or NMR)
Isotopic Enrichment	Typically ≥99 atom % ^{13}C for the labeled positions
Format	Commonly supplied as a solid (powder or crystalline)
Storage	Recommended at 2-8°C for long-term stability

Potential Commercial Suppliers:

- Clearsynth
- LGC Standards (including Toronto Research Chemicals)

Synthesis and Chemical Properties

The synthesis of **N-Methoxy-N-methylnicotinamide- $^{13}C_6$** involves the coupling of a $^{13}C_6$ -labeled nicotinic acid derivative with N,O-dimethylhydroxylamine. This transformation results in the formation of a Weinreb amide, a functional group known for its utility in organic synthesis.

The Weinreb amide functionality is relatively stable and allows for the controlled addition of organometallic reagents (e.g., Grignard or organolithium reagents) to form ketones without the common side reaction of over-addition to form a tertiary alcohol. This reactivity is crucial for the construction of complex molecular frameworks.

Key Applications in Research and Development

The primary utility of **N-Methoxy-N-methylnicotinamide- $^{13}C_6$** stems from its isotopic label, which renders it distinguishable from its unlabeled counterpart by mass spectrometry.

Internal Standard for Bioanalytical Methods

In pharmacokinetic and drug metabolism studies, accurate quantification of drug candidates and their metabolites is essential. **N-Methoxy-N-methylnicotinamide-13C6** can be used as an internal standard for the quantification of unlabeled N-Methoxy-N-methylnicotinamide or related nicotinamide-containing analytes in complex biological matrices like plasma, urine, or tissue homogenates. The co-elution of the labeled standard with the analyte of interest during liquid chromatography-mass spectrometry (LC-MS) analysis allows for correction of variations in sample preparation and instrument response, leading to highly accurate and precise quantification.

Metabolic Tracer Studies

The stable isotope label allows researchers to trace the metabolic fate of the nicotinamide moiety in cellular or in vivo systems. By introducing the $^{13}\text{C}_6$ -labeled compound, scientists can track its incorporation into downstream metabolites, providing insights into metabolic pathways and fluxes.

Precursor for Labeled Molecule Synthesis

As a stable and reactive building block, **N-Methoxy-N-methylnicotinamide-13C6** can be a starting material for the synthesis of more complex ^{13}C -labeled molecules. This is particularly valuable in drug discovery for producing labeled drug candidates for absorption, distribution, metabolism, and excretion (ADME) studies.

Experimental Protocols and Methodologies

While specific experimental protocols will vary based on the application, the following provides a general framework for the use of **N-Methoxy-N-methylnicotinamide-13C6**.

General Workflow for Use as an Internal Standard in LC-MS

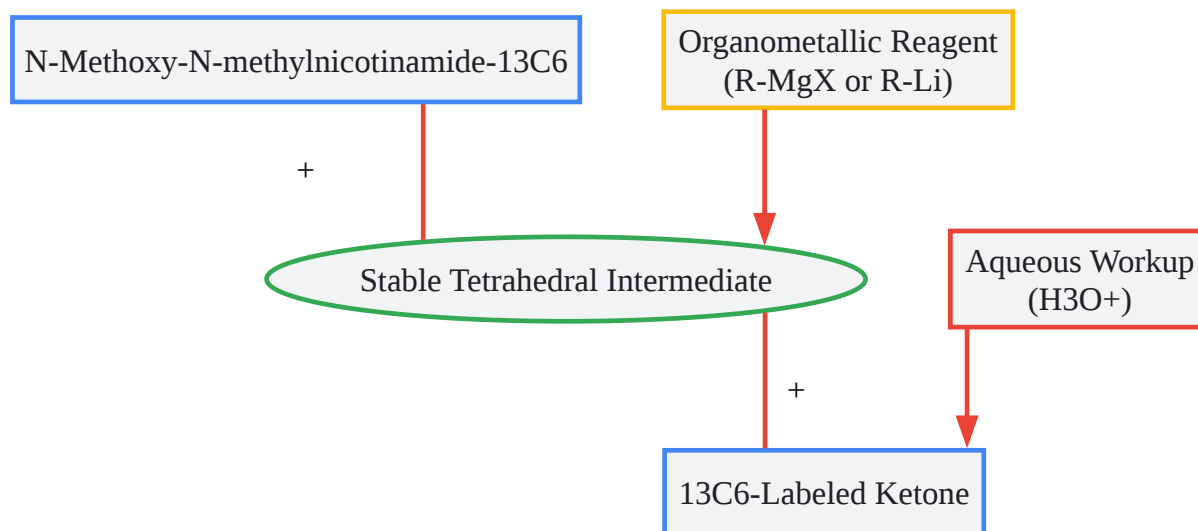


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Caption: Workflow for quantification using a stable isotope-labeled internal standard.

General Synthetic Scheme: Weinreb Amide Chemistry

The following diagram illustrates the general principle of using a Weinreb amide, such as **N-Methoxy-N-methylnicotinamide-13C6**, for the synthesis of a ketone.



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Caption: General reaction scheme for the synthesis of a ketone from a Weinreb amide.

Conclusion

N-Methoxy-N-methylnicotinamide-13C6 is a specialized but highly useful chemical for researchers in the pharmaceutical and life sciences. Its primary applications as an internal standard for quantitative bioanalysis, a metabolic tracer, and a synthetic precursor for more complex labeled molecules are critical for advancing drug development and metabolic research. The stability and predictable reactivity of the Weinreb amide functionality make it a reliable tool in the modern chemistry laboratory. When sourcing this compound, it is imperative to obtain a detailed Certificate of Analysis from the supplier to ensure the material meets the specific requirements of the intended application.

- To cite this document: BenchChem. [N-Methoxy-N-methylnicotinamide-13C6: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15597684#commercial-suppliers-of-n-methoxy-n-methylnicotinamide-13c6\]](https://www.benchchem.com/product/b15597684#commercial-suppliers-of-n-methoxy-n-methylnicotinamide-13c6)

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